

1-Oxaspiro[5.5]undecan-5-ol: An Undiscovered Moiety in Spiroketal Chemistry

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Compound of Interest

Compound Name: 1-Oxaspiro[5.5]undecan-5-ol

Cat. No.: B15490100

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A comprehensive review of scientific literature and chemical databases reveals a notable absence of information on the discovery, isolation, or synthesis of **1-Oxaspiro[5.5]undecan-5-ol**. This specific spiroketal, characterized by a hydroxyl group at the 5-position of the undecane ring system, appears to be an uncharted territory in the field of organic chemistry and drug discovery.

Despite extensive searches for this compound and related synthetic methodologies, no publications, patents, or database entries detailing its preparation, characterization, or biological activity could be identified. This suggests that **1-Oxaspiro[5.5]undecan-5-ol** is a novel compound that has not yet been synthesized or isolated from natural sources.

While the target molecule remains elusive, the broader class of oxaspiro[5.5]undecanes has been the subject of considerable research. Investigations have yielded a variety of derivatives with different functionalities and substitution patterns. These include compounds such as 1-oxa-4,9-diazaspiro[5.5]undecane derivatives, which have been explored for their potential as soluble epoxide hydrolase inhibitors, and various ketones and diones of the 1-oxaspiro[5.5]undecane framework.

The lack of available data on **1-Oxaspiro[5.5]undecan-5-ol** means that no experimental protocols, quantitative data, or associated signaling pathways can be presented. The creation of a detailed technical guide or whitepaper as requested is therefore not feasible at this time.

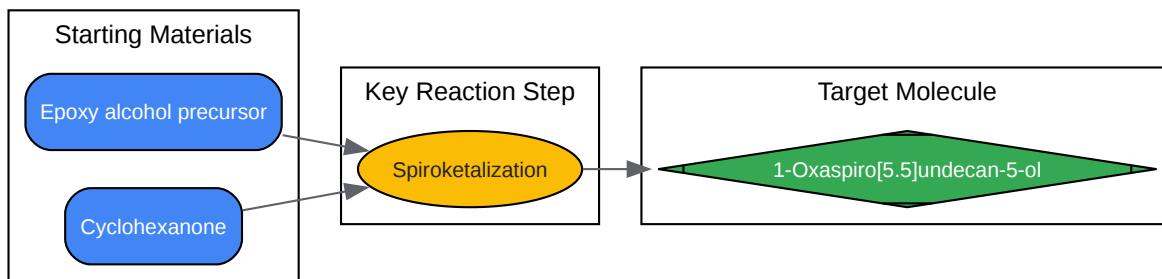
The absence of this specific molecule in the scientific record presents an opportunity for future research. The synthesis and characterization of **1-Oxaspiro[5.5]undecan-5-ol** would represent

a novel contribution to the field of spiroketal chemistry. Furthermore, the introduction of a hydroxyl group at the 5-position could impart unique chemical properties and biological activities, making it a potentially interesting candidate for screening in drug discovery programs.

Researchers interested in this area could consider synthetic strategies involving the cyclization of a suitably functionalized acyclic precursor. A potential, though currently hypothetical, synthetic approach is outlined below.

Hypothetical Synthetic Workflow

The following diagram illustrates a conceptual pathway for the synthesis of **1-Oxaspiro[5.5]undecan-5-ol**. It is important to note that this is a theoretical workflow and has not been experimentally validated.



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Figure 1. A conceptual workflow for the synthesis of **1-Oxaspiro[5.5]undecan-5-ol**.

This proposed synthesis would involve the reaction of cyclohexanone with a suitable epoxy alcohol precursor under conditions that favor spiroketalization. The specific reagents and reaction conditions would need to be determined through experimental investigation.

In conclusion, **1-Oxaspiro[5.5]undecan-5-ol** remains an uncharacterized molecule. The information presented here summarizes the current void in the scientific literature and proposes a direction for future synthetic efforts. The discovery and isolation of this compound would be a valuable addition to the chemical sciences.

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